

Spectroscopic data for 1-Methoxypropane-2-sulfonamide (NMR, IR, MS)

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Compound of Interest

Compound Name: 1-Methoxypropane-2-sulfonamide

CAS No.: 1248069-02-4

Cat. No.: B1464022

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An In-depth Technical Guide to the Spectroscopic Data of 1-Methoxypropane-2-sulfonamide

This guide provides a comprehensive analysis of the predicted spectroscopic data for **1-Methoxypropane-2-sulfonamide** (CAS 89476-61-9), a molecule of interest in chemical research and development. In the absence of publicly available experimental spectra, this document leverages established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), supported by data from analogous structures, to present a robust, predicted spectroscopic profile. This approach serves as an invaluable tool for researchers in identifying, characterizing, and verifying the synthesis of this compound.

Molecular Structure and Overview

1-Methoxypropane-2-sulfonamide possesses a unique combination of functional groups: an ether, a chiral center, and a primary sulfonamide. This structure dictates a distinct spectroscopic fingerprint, crucial for its unambiguous identification and the assessment of its purity. Understanding the expected spectral features is a prerequisite for any synthetic or analytical endeavor involving this molecule.

Figure 1: Labeled structure of **1-Methoxypropane-2-sulfonamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted ^1H and ^{13}C NMR spectra of **1-Methoxypropane-2-sulfonamide** reveal five distinct proton environments and four unique carbon environments.

Predicted ^1H NMR Spectrum

The asymmetry introduced by the chiral center at C2 renders the two protons on C1 diastereotopic, meaning they are chemically non-equivalent and should, in a high-field spectrometer, appear as distinct signals.

Proton Label	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration	Rationale
H on C3	1.3 - 1.5	Doublet (d)	3H	Alkyl protons split by the single proton on the adjacent C2 chiral center.
H on C2	3.1 - 3.4	Multiplet (m)	1H	Deshielded by the adjacent electron-withdrawing sulfonyl group. Split by protons on C1 and C3.
H on C4 (-OCH ₃)	3.3 - 3.5	Singlet (s)	3H	Typical chemical shift for methoxy protons, with no adjacent protons to cause splitting. [1]
H on C1 (-CH ₂ O-)	3.6 - 3.9	Multiplet (m) or AB quartet	2H	Diastereotopic protons adjacent to the chiral center and the ether oxygen, expected to be chemically non-equivalent and split each other, as well as the proton on C2.
H on N (-NH ₂)	5.0 - 7.0 (variable)	Broad Singlet (br s)	2H	The chemical shift is concentration-

dependent and the signal is often broad due to quadrupole broadening and chemical exchange. This peak will disappear upon D₂O exchange. The proton of a sulfonamide group can appear as a singlet peak between 8.78 and 10.15 ppm. [\[2\]](#)

Predicted ¹³C NMR Spectrum

The four carbon atoms in the molecule are chemically distinct and should give rise to four separate signals in the ¹³C NMR spectrum.

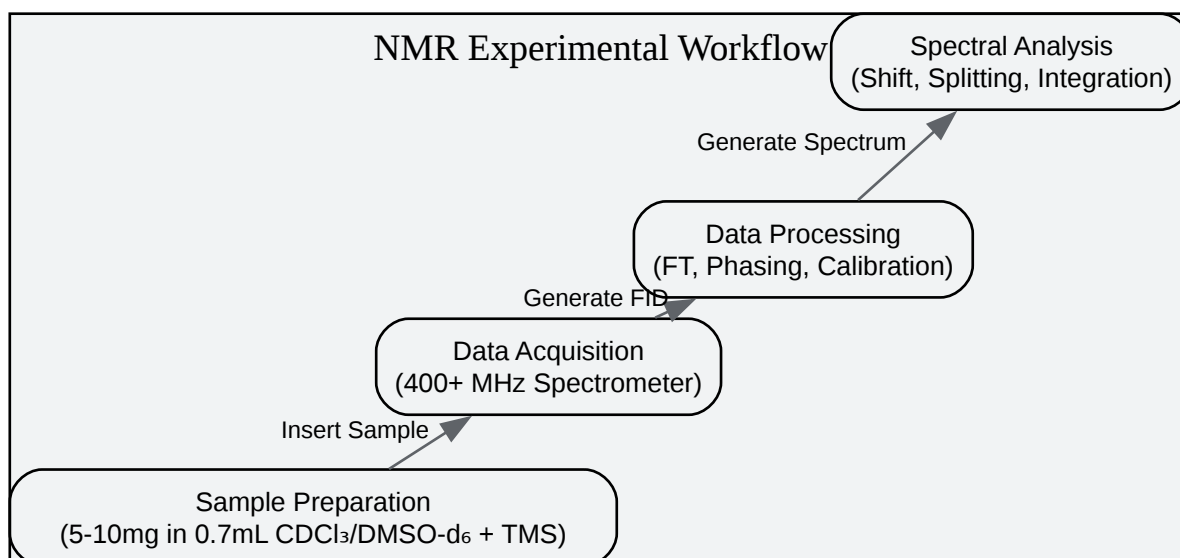
Carbon Label	Predicted Chemical Shift (δ , ppm)	Rationale
C3	15 - 20	Standard alkyl methyl carbon, expected to be the most upfield signal.
C2	55 - 65	Carbon atom directly attached to the strongly electron-withdrawing sulfonyl group, resulting in a significant downfield shift.
C4 (-OCH ₃)	58 - 62	Typical range for a methoxy carbon. The carbon atoms from a methoxy group typically appear in the range of 55.39-56.06 ppm.[2]
C1 (-CH ₂ O-)	70 - 78	Carbon adjacent to an ether oxygen is significantly deshielded and shifted downfield. For 1-methoxypropane, the corresponding carbon appears around 75 ppm.[3]

Experimental Protocol for NMR Data Acquisition

A self-validating protocol ensures reproducibility and accuracy.

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **1-Methoxypropane-2-sulfonamide**.
 - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). The choice of solvent is critical; DMSO-d₆ is often preferred for sulfonamides to ensure the N-H protons are observable.[3]

- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion, which is crucial for resolving the complex multiplets.
 - Tune and shim the instrument to ensure a homogeneous magnetic field.
- Data Acquisition:
 - Acquire a ^1H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.
 - Acquire a proton-decoupled ^{13}C NMR spectrum. Longer acquisition times or a larger sample quantity may be needed due to the low natural abundance of ^{13}C .
 - (Optional but Recommended) Perform 2D NMR experiments like COSY (Correlation Spectroscopy) to establish H-H couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons, confirming assignments.
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the raw data.
 - Calibrate the chemical shift scale using the TMS signal.
 - Integrate the signals in the ^1H NMR spectrum to determine the relative proton ratios.



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Figure 2: A generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups within a molecule. The IR spectrum of **1-Methoxypropane-2-sulfonamide** will be dominated by absorptions from the sulfonamide, ether, and alkane moieties.

Predicted Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
3400 - 3300	Medium	N-H Asymmetric & Symmetric Stretch	Primary Sulfonamide (-NH ₂)
2960 - 2850	Medium-Strong	C-H Stretch	Alkane (CH, CH ₂ , CH ₃)
1330 - 1310	Strong	S=O Asymmetric Stretch	Sulfonamide (-SO ₂ -)
1160 - 1140	Strong	S=O Symmetric Stretch	Sulfonamide (-SO ₂ -) [4]
1150 - 1060	Strong	C-O Stretch	Ether (-CH ₂ -O-CH ₃)
920 - 890	Medium	S-N Stretch	Sulfonamide (-S-N) [2]

Experimental Protocol for IR Spectroscopy (Attenuated Total Reflectance - ATR)

ATR is a modern, rapid method for obtaining high-quality IR spectra of solid or liquid samples.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal.
- Sample Application: Place a small amount (a few milligrams) of the solid **1-Methoxypropane-2-sulfonamide** directly onto the ATR crystal.
- Data Acquisition: Apply pressure using the anvil to ensure good contact between the sample and the crystal. Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural details derived from its fragmentation pattern.

Predicted Mass-to-Charge Ratios (m/z)

The molecular formula is $C_4H_{11}NO_3S$, with a monoisotopic mass of 153.04596 Da.

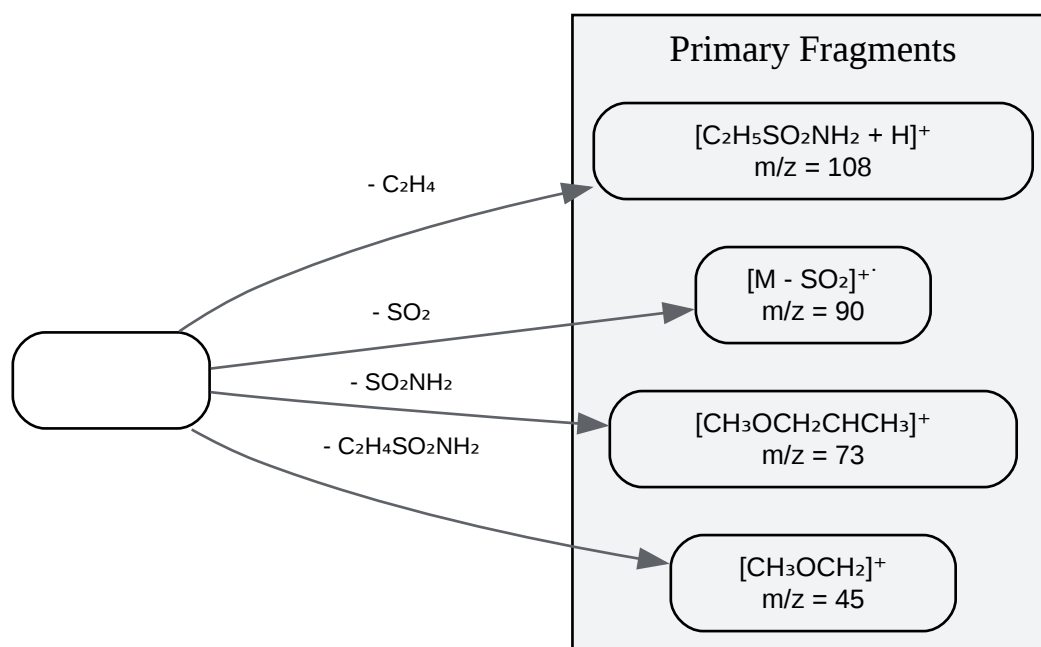
Ion Species	Predicted m/z	Rationale
$[M]^+$	153.05	Molecular ion (observed in Electron Ionization).
$[M+H]^+$	154.05	Protonated molecule (common in Electrospray Ionization, ESI).
$[M+Na]^+$	176.04	Sodiated adduct (common in ESI).

Predicted m/z values are based on the monoisotopic mass.

Predicted Fragmentation Pathway

Under ionization, the molecule will break apart in a predictable manner. The fragmentation of protonated sulfonamides can result in product ions from cleavages at common sites.^[5]

- **Alpha-Cleavage (Ether):** Cleavage of the C2-C3 bond can yield a stable oxonium ion at m/z 45 ($CH_2=O^+-CH_3$). This is often a prominent peak for methyl ethers.
- **C-S Bond Cleavage:** Scission of the C2-S bond can lead to the formation of a fragment at m/z 73 ($[C_4H_9O]^+$).
- **Loss of SO_2NH_2 :** Cleavage of the C-S bond with charge retention on the alkyl fragment can result in an ion at m/z 73, corresponding to the loss of the $\cdot SO_2NH_2$ radical (80 Da).
- **S-N Bond Cleavage:** A common fragmentation pathway for sulfonamides is the cleavage of the S-N bond.^[6]



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Figure 3: A plausible fragmentation pathway for protonated **1-Methoxypropane-2-sulfonamide**.

Experimental Protocol for Mass Spectrometry (ESI-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile, often with a small amount of formic acid (0.1%) to promote protonation.
- **Infusion:** Introduce the sample into the ESI source via direct infusion using a syringe pump or through an LC system.
- **Instrument Settings:** Set the ESI source parameters (e.g., capillary voltage, gas flow, temperature) to achieve stable ionization.
- **Data Acquisition:** Acquire a full scan mass spectrum to identify the protonated molecular ion $[\text{M}+\text{H}]^+$.
- **Tandem MS (MS/MS):** To confirm the structure, perform a product ion scan by selecting the $[\text{M}+\text{H}]^+$ ion (m/z 154.05), subjecting it to collision-induced dissociation (CID), and analyzing

the resulting fragment ions.

Conclusion

This guide presents a detailed, predicted spectroscopic profile for **1-Methoxypropane-2-sulfonamide**. The combination of NMR, IR, and MS provides a multi-faceted and robust analytical approach for the structural confirmation and purity assessment of this compound. The predicted chemical shifts, absorption frequencies, and fragmentation patterns described herein offer a reliable reference for researchers, enabling them to confidently interpret experimental data and validate their synthetic outcomes. The provided protocols emphasize the importance of methodical and precise experimental execution to ensure data integrity and trustworthiness.

References

- Doc Brown's Chemistry. (n.d.). low/high resolution ¹H proton nmr spectrum of 1-methoxypropane. Retrieved February 2, 2026, from [\[Link\]](#)
- ACD/Labs. (n.d.). Methoxy groups just stick out. Retrieved February 2, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). 1 H NMR spectra indicate the change of chemical shift of methoxy group... Retrieved February 2, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Electronic Supplementary Information Experimental and theoretical investigation of conformational states and noncovalent interactions in crystalline sulfonamides. Retrieved February 2, 2026, from [\[Link\]](#)
- Klagkou, K., et al. (2003). Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions. *Rapid Communications in Mass Spectrometry*, 17(21), 2373-9.
- J-Stage. (n.d.). Infrared Spectra of Sulfonamide Derivatives. I. Pyridine, Thiazole, and Pyrimidine Derivatives. Retrieved February 2, 2026, from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). ¹³C nmr spectrum of 1-methoxypropane. Retrieved February 2, 2026, from [\[Link\]](#)

- ResearchGate. (n.d.). Fragmentation pathways of sulphonamides under elctrospray tandem mass spectrometric conditions | Request PDF. Retrieved February 2, 2026, from [[Link](#)]
- ResearchGate. (n.d.). Characteristic Absorption Bands of Sulfonamide Fragment in the Synthesized Compounds. Retrieved February 2, 2026, from [[Link](#)]
- NP-MRD. (n.d.). ¹³C NMR Spectrum (1D, 252 MHz, H₂O, predicted) (NP0319355). Retrieved February 2, 2026, from [[Link](#)]
- Research India Publications. (n.d.). Synthesis and characterization of some sulfonamide dervatives. Retrieved February 2, 2026, from [[Link](#)]
- ACS Publications. (n.d.). Intramolecular Charge Transfer in the Gas Phase: Fragmentation of Protonated Sulfonamides in Mass Spectrometry. Retrieved February 2, 2026, from [[Link](#)]
- Chemistry Steps. (n.d.). NMR Chemical Shift Values Table. Retrieved February 2, 2026, from [[Link](#)]
- ResearchGate. (n.d.). (PDF) Methoxy ¹³C NMR Chemical Shift as a Molecular Descriptor in the Structural Analysis of Flavonoids and Other Phenolic Compounds. Retrieved February 2, 2026, from [[Link](#)]
- Doc Brown's Chemistry. (n.d.). Advanced Organic Chemistry: ¹H NMR spectrum of 2-methoxypropane. Retrieved February 2, 2026, from [[Link](#)]
- Doc Brown's Chemistry. (n.d.). Introductory note on the ¹³C NMR spectrum of 2-methoxypropane. Retrieved February 2, 2026, from [[Link](#)]
- PubMed. (2013). Origin of the conformational modulation of the ¹³C NMR chemical shift of methoxy groups in aromatic natural compounds. Retrieved February 2, 2026, from [[Link](#)]
- Oxford Academic. (n.d.). Characterization of Sulfonamides by Flow Injection and Liquid Chromatography–Electrospray Ionization–Mass Spectrometry after O. Retrieved February 2, 2026, from [[Link](#)]
- ResearchGate. (n.d.). FT-IR spectra of (A) sulfonamide, (B) b-CD, and (C) the inclusion.... Retrieved February 2, 2026, from [[Link](#)]

- ACS Publications. (2021). CID Fragmentation of Deprotonated N-Acyl Aromatic Sulfonamides. Smiles-Type and Nitrogen–Oxygen Rearrangements. Retrieved February 2, 2026, from [\[Link\]](#)
- PubMed. (1963). INFRARED SPECTRA OF SULFONAMIDE DERIVATIVES. I. PYRIDINE, THIAZOLE, AND PYRIMIDINE DERIVATIVES. Retrieved February 2, 2026, from [\[Link\]](#)
- Study.com. (n.d.). Consider the following compounds: a) Methoxybenzene b) 2-Chloropropane 1. Make a list of the IR.... Retrieved February 2, 2026, from [\[Link\]](#)

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Sources

- 1. acdlabs.com [acdlabs.com]
- 2. rsc.org [rsc.org]
- 3. [13C nmr spectrum of 1-methoxypropane C4H10O CH3OCH2CH2CH3 analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of methyl propyl ether C13 13-C nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- 4. [Infrared Spectra of Sulfonamide Derivatives. I. Pyridine, Thiazole, and Pyrimidine Derivatives. \[jstage.jst.go.jp\]](#)
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
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